

Technical Guide: Phosphonium Bromide Salts - Commercial Availability and Technical Data

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Compound of Interest

Compound Name: *Ethyltrioctylphosphonium bromide*

Cat. No.: *B1618194*

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Prepared for: Researchers, scientists, and drug development professionals.

Disclaimer: Initial searches for "**Ethyltrioctylphosphonium bromide**" did not yield any commercially available products under this specific name. This suggests that it is either a non-standard chemical, a research compound not available in bulk, or potentially an incorrect nomenclature. This guide therefore provides an in-depth overview of commercially available and structurally related phosphonium bromide salts that may serve as viable alternatives in research and development.

Introduction to Phosphonium Salts

Quaternary phosphonium salts are a class of organophosphorus compounds with the general formula $[R_4P]^+X^-$, where R is an organic substituent and X^- is an anion, typically a halide. These salts are analogous to quaternary ammonium salts but often exhibit higher thermal stability. They find wide applications in organic synthesis, particularly as phase transfer catalysts, Wittig reagents, and as intermediates in the synthesis of pharmaceuticals and specialty chemicals. Their efficacy is often determined by the nature of the organic substituents, which influences their solubility, reactivity, and steric hindrance.

This guide focuses on the commercial availability and technical specifications of several long-chain and commonly used phosphonium bromide salts, providing a comparative overview for researchers.

Commercial Availability and Suppliers of Alternative Phosponium Bromide Salts

While "Ethyltrioctylphosponium bromide" appears not to be commercially available, several other phosponium salts with long alkyl chains or ethyl groups are readily supplied by various chemical manufacturers. Below is a summary of some of these alternatives.

Table 1: Summary of Commercially Available Phosponium Bromide Salts and Their Suppliers

Chemical Name	CAS Number	Molecular Formula	Key Suppliers
Tetraoctylphosponium bromide	23906-97-0	C ₃₂ H ₆₈ BrP	Sigma-Aldrich, Strem Chemicals[1], LookChem[2]
Tributyl-n-octylphosponium Bromide	57702-65-5	C ₂₀ H ₄₄ BrP	PubChem[3]
Ethyltriphenylphosphonium bromide	1530-32-1	C ₂₀ H ₂₀ BrP	Sigma-Aldrich[4], Papchem Lifesciences[5], TCI Chemicals

Technical Data of Phosponium Bromide Salts

The physical and chemical properties of phosponium salts are crucial for their application in specific experimental setups. The following table summarizes key technical data for the identified alternatives.

Table 2: Comparative Technical Data of Selected Phosponium Bromide Salts

Property	Tetraoctylphosphonium bromide	Tributyl-n-octylphosphonium Bromide	Ethyltriphenylphosphonium bromide
Molecular Weight	563.76 g/mol [1]	395.4 g/mol [3]	371.25 g/mol [4][5][6]
Appearance	Solid	-	White to off-white crystalline powder[5][7]
Melting Point	40-45 °C	-	203-209 °C[4][5]
Solubility	Soluble in water (forms solutions with pH < 3)	-	Soluble in polar organic solvents like ethanol and methanol; slightly soluble in water.[5][7]
Purity	min. 95%[1]	-	≥ 99%[4][5]
Key Applications	Catalyst in organic synthesis.[2]	Phase transfer catalyst	Wittig reagent, phase transfer catalyst, pharmaceutical intermediate.[5][6][7]

Experimental Protocols: Synthesis of Phosphonium Salts

The synthesis of quaternary phosphonium salts generally involves the quaternization of a phosphine with an alkyl halide. Below is a representative protocol for the synthesis of a triphenylphosphonium bromide salt, which can be adapted for other phosphonium salts with appropriate modifications to starting materials and reaction conditions.

General Synthesis of an Alkyltriphenylphosphonium Bromide

This protocol is based on the synthesis of methyltriphenylphosphonium bromide.

Reaction: $\text{Ph}_3\text{P} + \text{CH}_3\text{Br} \rightarrow [\text{Ph}_3\text{PCH}_3]^+\text{Br}^-$ [8]

Materials:

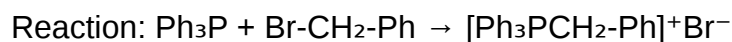
- Triphenylphosphine (Ph_3P)
- Methyl bromide (CH_3Br)
- Toluene (or another suitable solvent)
- Reaction vessel (e.g., three-necked flask) equipped with a reflux condenser and magnetic stirrer
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum drying oven

Procedure:

- In a reaction vessel, dissolve triphenylphosphine in toluene.
- Slowly add methyl bromide to the solution. Note: Due to the low boiling point of methyl bromide, this reaction may need to be conducted in a pressure vessel for higher temperatures.[\[9\]](#)
- Heat the reaction mixture to reflux and maintain for several hours (e.g., 10 hours).[\[10\]](#)
- Upon completion of the reaction, allow the mixture to cool to room temperature. A white solid precipitate should form.
- Collect the solid product by filtration.
- Wash the filter cake with a suitable solvent (e.g., toluene) to remove any unreacted starting materials.[\[10\]](#)
- Dry the product in a vacuum oven at an appropriate temperature (e.g., 50 °C) until a constant weight is achieved.[\[10\]](#)

Microwave-Assisted Synthesis of Benzyltriphenylphosphonium Bromide

Microwave irradiation offers an efficient alternative for the synthesis of phosphonium salts.



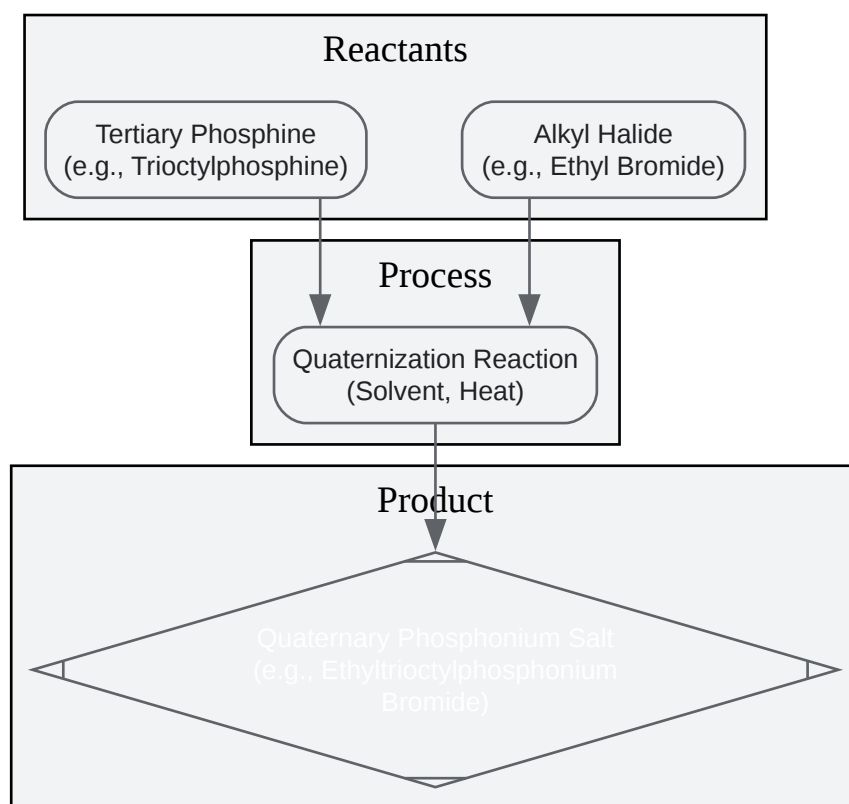
Procedure:

- A mixture of triphenylphosphine and benzyl bromide in a suitable solvent (e.g., THF) is placed in a microwave-safe reaction vessel.
- The mixture is subjected to microwave irradiation at a controlled temperature (e.g., 60 °C) for a short duration (e.g., 30 minutes).[\[11\]](#)
- After cooling, the precipitated product is collected by filtration.
- Recrystallization from a suitable solvent (e.g., CH_2Cl_2) can be performed to purify the product.[\[11\]](#)

Conceptual Diagrams

General Synthesis of a Quaternary Phosphonium Salt

The following diagram illustrates the general synthetic pathway for a quaternary phosphonium salt from a tertiary phosphine and an alkyl halide.



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Caption: General synthesis of a quaternary phosphonium salt.

Workflow for Application as a Phase Transfer Catalyst

This diagram shows a typical workflow where a phosphonium salt is used as a phase transfer catalyst.

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